

# Technical Guide: Physicochemical Properties of 4,8,12-Trioxatridecan-1-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4,8,12-Trioxatridecan-1-ol**

Cat. No.: **B082328**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical state and appearance of **4,8,12-Trioxatridecan-1-ol** at Standard Temperature and Pressure (STP), along with relevant physicochemical data. The information presented herein is crucial for professionals engaged in research and development, particularly in the fields of drug formulation and materials science, where a thorough understanding of a compound's physical properties is essential for its handling, processing, and application.

## Core Physicochemical Data

The physical properties of **4,8,12-Trioxatridecan-1-ol** have been determined using computational models. These predicted values provide a valuable estimation of the compound's behavior and are summarized in the table below. It is important to note that these are theoretical values and may differ from experimentally determined results.

Property	Predicted Value	Unit	Method
Molecular Formula	C10H22O4	-	-
Molecular Weight	206.28	g/mol	-
Melting Point	56.82	°C	Joback Method
329.97	K		Joback Method
Boiling Point	314.49	°C	Joback Method
587.64	K		Joback Method
LogP (Octanol/Water Partition Coefficient)	0.829	-	Crippen Method

## Physical State and Appearance at STP

Based on the predicted melting point of 56.82 °C, **4,8,12-Trioxatridecan-1-ol** is expected to be a solid at Standard Temperature and Pressure (STP), defined as 0 °C (273.15 K) and 1 atm.

In line with the general characteristics of long-chain alcohols, the appearance of **4,8,12-Trioxatridecan-1-ol** in its solid state is anticipated to be a white to off-white, waxy solid. As a liquid, it is expected to be a colorless, viscous fluid. Like many ethers and alcohols, it is likely to have a faint, characteristic odor.

## Experimental Protocols

While specific experimental data for **4,8,12-Trioxatridecan-1-ol** is not readily available in the reviewed literature, the following are standard laboratory protocols for determining the key physical properties of a novel or uncharacterized compound.

### Determination of Melting Point

The melting point of a solid is a fundamental physical property used for identification and purity assessment. A common and reliable method is the use of a capillary melting point apparatus.

Methodology:

- Sample Preparation: A small, dry sample of the crystalline solid is finely powdered.
- Capillary Loading: The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating and Observation: The sample is heated at a controlled rate. The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire solid has transitioned to a liquid is the final melting point. The melting range (the span between these two temperatures) is an indicator of purity.

## Determination of Boiling Point

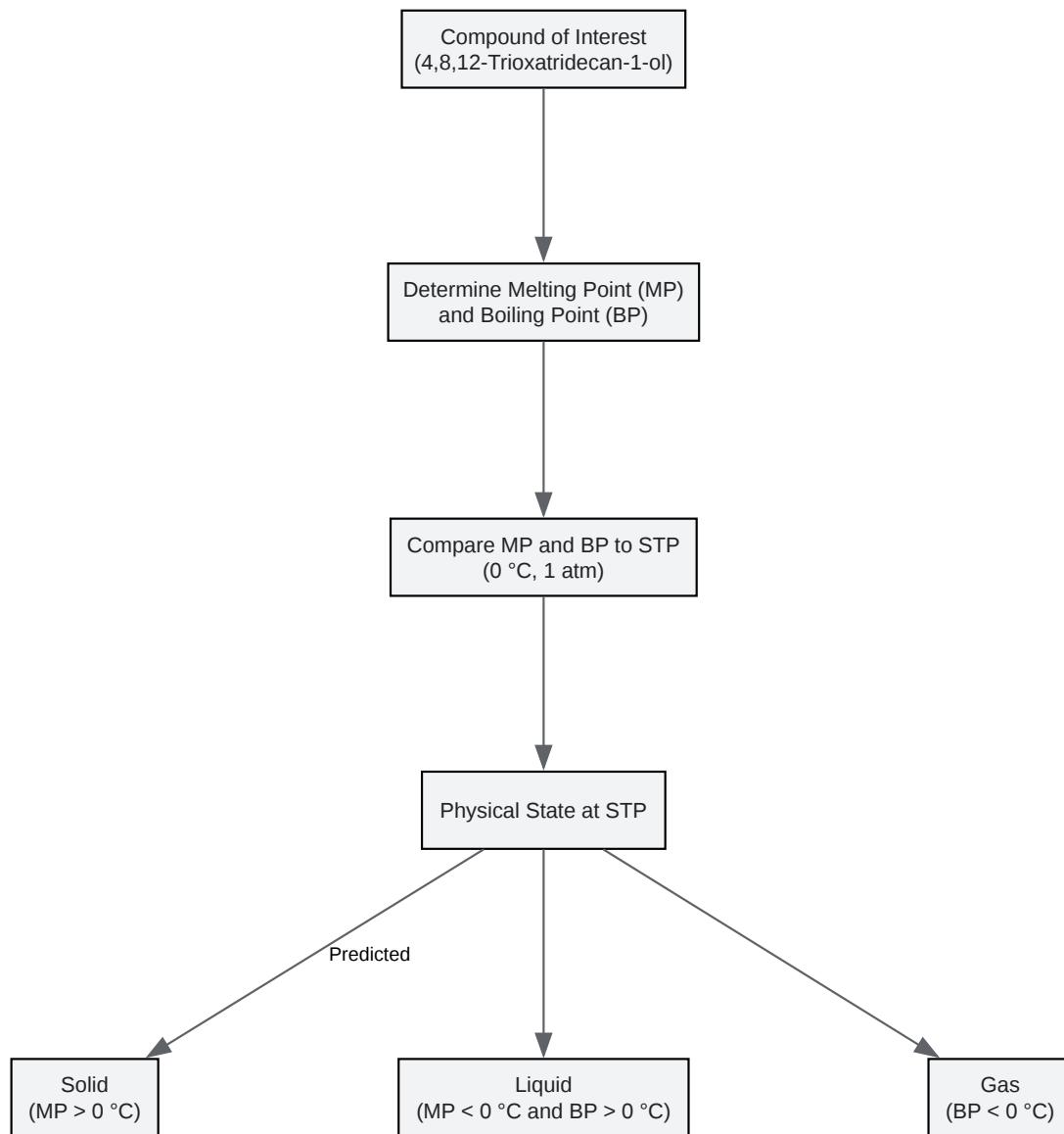
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For small quantities of a substance, the micro boiling point or Siwoloboff method is often employed.

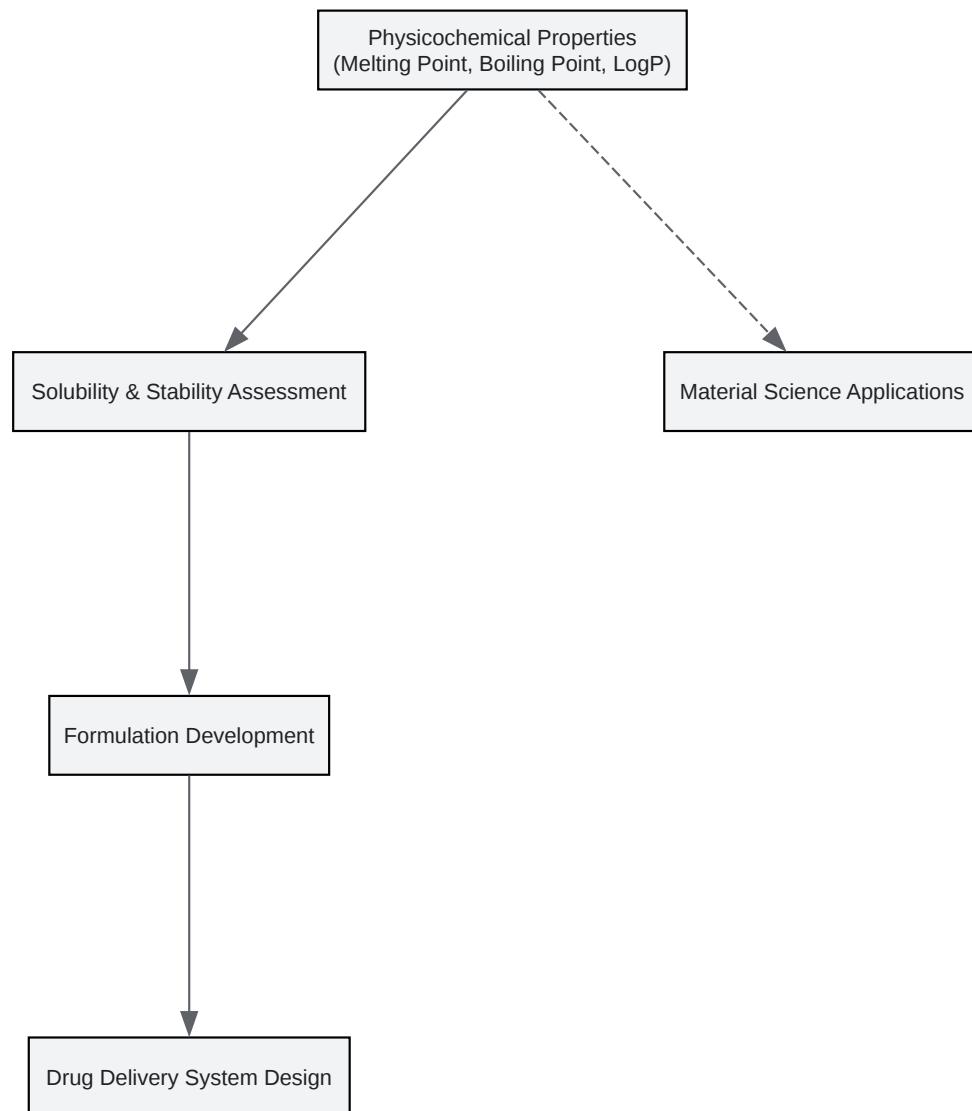
Methodology:

- Sample Preparation: A small volume (a few drops) of the liquid is placed in a small-diameter test tube (fusion tube).
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
- Heating: The fusion tube is attached to a thermometer and heated in a controlled manner using a heating bath (e.g., an oil bath).
- Observation: As the liquid is heated, a stream of bubbles will emerge from the inverted capillary. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to re-enter the capillary tube is recorded as the boiling point.

## Logical Workflow for Physical State Determination

The following diagram illustrates the logical workflow for determining the physical state of a compound like **4,8,12-Trioxatridecan-1-ol** at STP.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)